

An In-depth Technical Guide to 3,4,5-Trihydroxybenzhydrazide

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Compound of Interest

Compound Name: 3,4,5-Trihydroxybenzhydrazide

CAS No.: 5782-85-4

Cat. No.: B182992

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This guide provides a comprehensive overview of **3,4,5-Trihydroxybenzhydrazide**, also known as gallic hydrazide, tailored for researchers, scientists, and professionals in drug development. The document details its chemical structure, physicochemical properties, synthesis protocols, and potential applications.

Chemical Identity and Structure

3,4,5-Trihydroxybenzhydrazide is a hydrazide derivative of gallic acid.^{[1][2]} It possesses a benzene ring substituted with three hydroxyl groups and a hydrazide functional group, which imparts it with versatile chemical properties and a wide range of biological activities.^{[2][3]}

IUPAC Name: 3,4,5-trihydroxybenzohydrazide^[4] Synonyms: Gallic hydrazide, 3,4,5-Trihydroxybenzohydrazide^{[4][5]} CAS Number: 5782-85-4^{[4][5]}

The fundamental chemical identifiers are provided in the table below:

Identifier	Value
Molecular Formula	C ₇ H ₈ N ₂ O ₄ [3] [4] [5]
InChI	InChI=1S/C7H8N2O4/c8-9-7(13)3-1-4(10)6(12)5(11)2-3/h1-2,10-12H,8H2,(H,9,13) [4]
InChIKey	FBCVSPDPLQWYJV-UHFFFAOYSA-N [4]
Canonical SMILES	C1=C(C=C(C(=C1O)O)O)C(=O)NN [4]

Physicochemical Properties

The key physicochemical properties of **3,4,5-Trihydroxybenzhydrazide** are summarized in the following table for easy reference and comparison.

Property	Value	Source
Molecular Weight	184.15 g/mol	[3] [4] [5]
Melting Point	295-298 °C	[3] [6]
Density	1.64 g/cm ³	[3] [6]
XLogP3-AA	-0.3	[4]
Hydrogen Bond Donor Count	5	[5]
Hydrogen Bond Acceptor Count	5	[5]
Rotatable Bond Count	1	[5]
Exact Mass	184.04840674 Da	[4]
Topological Polar Surface Area	115.81 Å ²	[5]

Synthesis and Experimental Protocols

3,4,5-Trihydroxybenzhydrazide is typically synthesized from gallic acid or its esters.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The general synthetic approach involves the reaction of a gallic acid ester (such as methyl gallate or ethyl gallate) with hydrazine hydrate.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

This protocol describes a common laboratory-scale synthesis of **3,4,5-Trihydroxybenzhydrazide**.

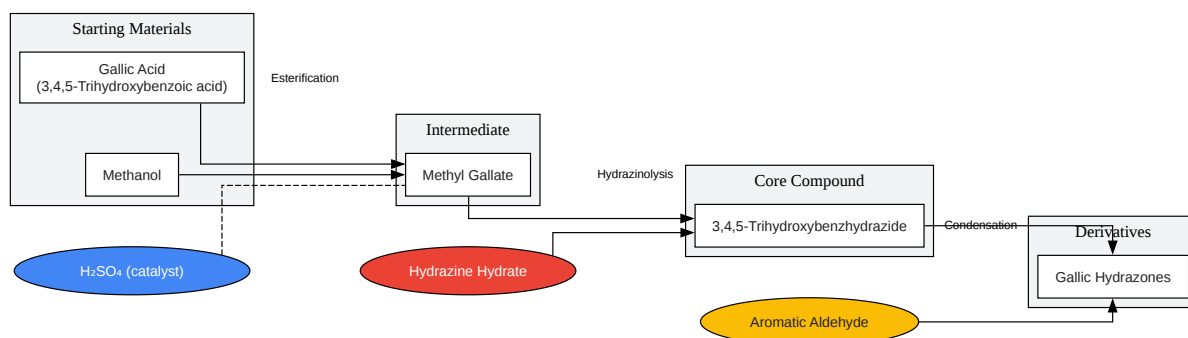
Materials:

- Methyl gallate[6][9]
- Hydrazine hydrate[6][10]
- Ethanol (absolute)[1]
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Filtration apparatus

Procedure:

- Dissolve methyl gallate in absolute ethanol in a round-bottom flask.
- Add hydrazine hydrate to the solution dropwise while stirring continuously.[7]
- The reaction mixture is then heated to reflux for approximately 3-9 hours.[1][11]
- Upon completion of the reaction, which can be monitored by thin-layer chromatography, the mixture is cooled to room temperature.
- The resulting precipitate of **3,4,5-Trihydroxybenzhydrazide** is collected by filtration.[1]
- The solid is washed thoroughly with cold ethanol to remove any unreacted starting materials and impurities.[1]
- The purified product is then dried, for instance, by air-drying.[1]

A generalized workflow for the synthesis of **3,4,5-Trihydroxybenzhydrazide** and its subsequent derivatization is depicted in the diagram below.



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Caption: Synthesis workflow of **3,4,5-Trihydroxybenzhydrazide** and its derivatives.

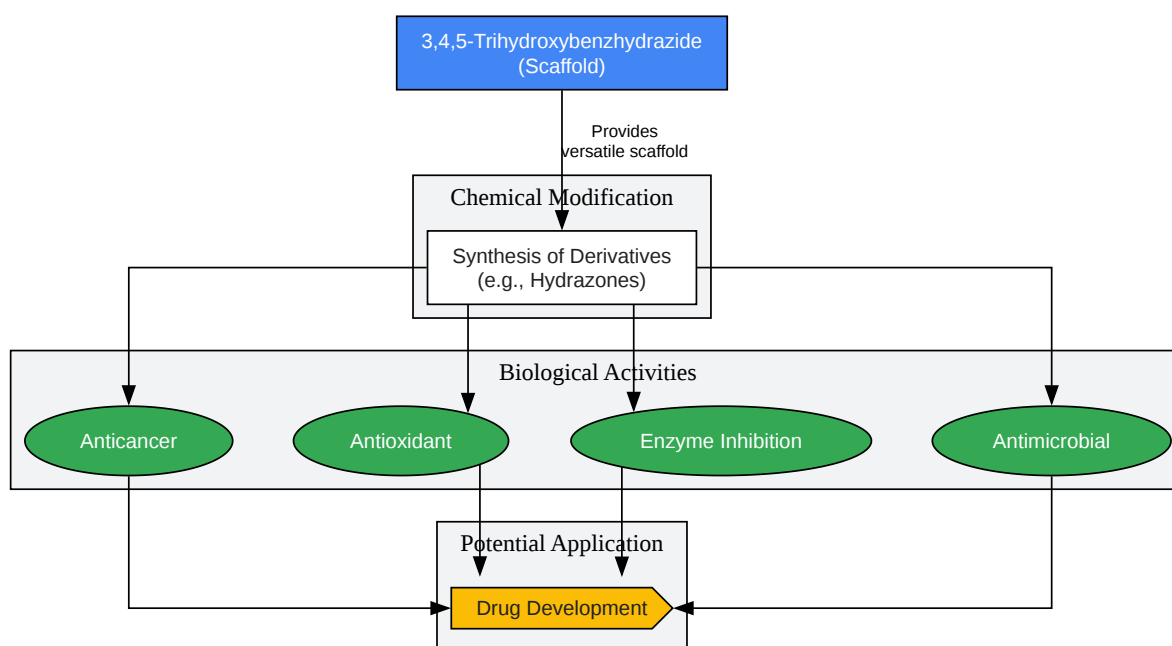
Applications in Research and Drug Development

3,4,5-Trihydroxybenzhydrazide and its derivatives, particularly galloyl hydrazones, are of significant interest in medicinal chemistry due to their broad spectrum of biological activities. These compounds have demonstrated potential as:

- Anticancer agents: Studies have shown that these compounds exhibit cytotoxic activity against various cancer cell lines.[\[2\]](#)[\[9\]](#)
- Antioxidants: The phenolic hydroxyl groups contribute to their potent antioxidant properties.[\[8\]](#)
- Enzyme inhibitors: Certain derivatives have shown excellent urease inhibition potential.[\[10\]](#)
- Antimicrobial agents: They have also been investigated for their antibacterial and antifungal activities.[\[2\]](#)

The versatile structure of **3,4,5-Trihydroxybenzhydrazide** allows for the synthesis of a wide array of derivatives, making it a valuable scaffold in the development of new therapeutic agents.[3]

The logical relationship for the therapeutic potential of **3,4,5-Trihydroxybenzhydrazide** derivatives is outlined in the following diagram.



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Caption: Therapeutic potential of **3,4,5-Trihydroxybenzhydrazide** derivatives.

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